

L-Methioninamide Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-Methioninamide hydrochloride*

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Abstract

L-Methioninamide hydrochloride, a derivative of the essential amino acid L-methionine, is a compound of significant interest in various scientific disciplines, including pharmaceutical development, nutritional science, and biotechnology. Its enhanced stability and solubility compared to its parent amino acid make it a valuable building block in chemical synthesis and a potential therapeutic agent. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and biological significance of **L-Methioninamide hydrochloride**. Detailed experimental protocols for its synthesis and characterization are provided, along with a visualization of its metabolic context.

Chemical Structure and Properties

L-Methioninamide hydrochloride is the hydrochloride salt of L-methioninamide. The chemical structure features a chiral center at the alpha-carbon, retaining the L-configuration of the natural amino acid. The presence of the amide group in place of the carboxylic acid, along with the hydrochloride salt form, significantly influences its chemical and physical properties.

Table 1: Physicochemical Properties of **L-Methioninamide Hydrochloride**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₃ CIN ₂ OS	[1]
Molecular Weight	184.68 g/mol	[1]
CAS Number	16120-92-6	[2]
Appearance	White to off-white crystalline powder/solid	[3]
Melting Point	222 - 226 °C	[2]
Solubility	Soluble in water	[1]
Optical Rotation	$[\alpha]_D^{20} = +17 \pm 2^\circ$ (c=1 in H ₂ O)	[1]
Purity	≥99% (HPLC)	[1]
Storage Temperature	0 - 8 °C	[2]

Synthesis and Characterization

Synthesis of L-Methioninamide Hydrochloride

A general and effective method for the synthesis of **L-Methioninamide hydrochloride** involves the amidation of L-methionine. This can be achieved through a two-step process: esterification of the carboxylic acid followed by ammonolysis of the resulting ester.

Experimental Protocol: Synthesis of L-Methioninamide Hydrochloride

Materials:

- L-Methionine
- Thionyl chloride (SOCl₂)
- Anhydrous methanol (MeOH)
- Anhydrous ammonia (NH₃) gas
- Anhydrous diethyl ether

- Hydrochloric acid (HCl) in a suitable solvent (e.g., isopropanol)

Procedure:

- Esterification of L-Methionine:
 - Suspend L-methionine in anhydrous methanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
 - Cool the suspension in an ice bath.
 - Slowly add thionyl chloride dropwise to the stirred suspension. An exothermic reaction will occur.
 - After the addition is complete, heat the mixture to reflux for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - Once the reaction is complete, remove the solvent under reduced pressure to obtain the crude L-methionine methyl ester hydrochloride.
- Ammonolysis of L-Methionine Methyl Ester:
 - Dissolve the crude L-methionine methyl ester hydrochloride in a minimal amount of anhydrous methanol.
 - In a pressure vessel (autoclave), saturate the methanolic solution with anhydrous ammonia gas at a low temperature (e.g., 0 °C).
 - Seal the vessel and allow the reaction to proceed at room temperature for 24-48 hours with stirring.
 - Monitor the conversion of the ester to the amide by TLC.
 - After the reaction is complete, carefully vent the excess ammonia.
 - Remove the solvent under reduced pressure to yield the crude L-methioninamide.
- Formation and Purification of the Hydrochloride Salt:

- Dissolve the crude L-methioninamide in a suitable anhydrous solvent (e.g., diethyl ether or isopropanol).
- Slowly add a solution of hydrochloric acid in the same solvent to precipitate the **L-Methioninamide hydrochloride** salt.
- Collect the precipitate by filtration, wash with cold anhydrous diethyl ether, and dry under vacuum to yield the purified **L-Methioninamide hydrochloride**.^[4]

Characterization of L-Methioninamide Hydrochloride

A comprehensive characterization of the synthesized **L-Methioninamide hydrochloride** is crucial to confirm its identity and purity. The following experimental protocols outline the key analytical techniques.

Experimental Protocol: Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Dissolve a sample of **L-Methioninamide hydrochloride** in a suitable deuterated solvent (e.g., D₂O or DMSO-d₆). The expected proton signals include a singlet for the S-methyl group, multiplets for the ethyl chain protons, a multiplet for the alpha-proton, and signals for the amide and amine protons (which may be broad and exchangeable).
 - ¹³C NMR: Acquire a proton-decoupled ¹³C NMR spectrum in the same deuterated solvent. The spectrum should show distinct signals for the S-methyl carbon, the two methylene carbons of the ethyl chain, the alpha-carbon, and the carbonyl carbon of the amide.
- Infrared (IR) Spectroscopy:
 - Acquire the IR spectrum of the solid sample using a Fourier Transform Infrared (FTIR) spectrometer, typically as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
 - Key characteristic absorption bands to identify include: N-H stretching vibrations of the primary amine and amide groups (around 3400-3200 cm⁻¹), C-H stretching of the alkyl

groups (around $3000\text{-}2800\text{ cm}^{-1}$), the amide I band ($\text{C}=\text{O}$ stretch, around $1680\text{-}1630\text{ cm}^{-1}$), and the amide II band (N-H bend, around $1650\text{-}1580\text{ cm}^{-1}$).

- Mass Spectrometry (MS):
 - Analyze the sample using a high-resolution mass spectrometer (e.g., ESI-TOF or Orbitrap) to determine the accurate mass of the molecular ion.
 - The expected $[\text{M}+\text{H}]^+$ ion for L-methioninamide (the free base) would have a theoretical m/z corresponding to the formula $\text{C}_5\text{H}_{13}\text{N}_2\text{OS}^+$.
- High-Performance Liquid Chromatography (HPLC):
 - Assess the purity of the compound using a reversed-phase HPLC method with a suitable C18 column.
 - A typical mobile phase could be a gradient of water and acetonitrile containing a small amount of an ion-pairing agent like trifluoroacetic acid (TFA).
 - Detection is typically performed using a UV detector at a low wavelength (e.g., 210 nm). The purity is determined by the peak area percentage of the main component.

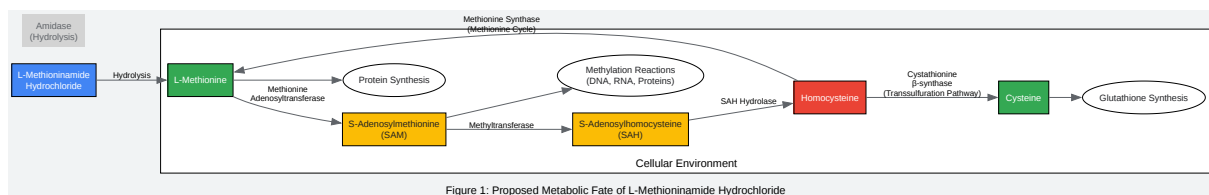
Biological Significance and Signaling Pathways

L-Methioninamide hydrochloride is recognized for its role in protein synthesis and various metabolic processes.[3] It is considered a precursor to the essential amino acid L-methionine. It is hypothesized that upon administration, the amide bond of L-Methioninamide is hydrolyzed by cellular amidases to yield L-methionine and ammonia. This L-methionine can then enter the well-established methionine metabolic pathways.

The central role of L-methionine is in the Methionine Cycle, where it is converted to S-adenosylmethionine (SAM), the universal methyl donor for numerous biological methylation reactions, including DNA, RNA, and protein methylation. The cycle is crucial for cellular regulation and epigenetic control.

Another critical pathway is the Transsulfuration Pathway, which converts homocysteine, a product of the methionine cycle, into cysteine. Cysteine is a precursor for the synthesis of

glutathione, a major cellular antioxidant.



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Caption: Proposed metabolic pathway of **L-Methioninamide hydrochloride**.

Applications in Research and Development

The unique properties of **L-Methioninamide hydrochloride** make it a valuable tool in several areas of research and development:

- **Pharmaceutical Development:** It serves as a building block in the synthesis of peptidomimetics and other pharmaceutical compounds. Its improved solubility can be advantageous in drug formulation.[3]
- **Nutritional Supplements:** As a stable and soluble form of a methionine precursor, it has potential applications in nutritional supplements aimed at supporting protein synthesis and metabolic health.[3]

- **Biotechnology:** In cell culture media, it can serve as a source of L-methionine, potentially offering benefits in terms of stability and bioavailability for cellular growth and protein production.

Conclusion

L-Methioninamide hydrochloride is a chemically and biologically significant derivative of L-methionine. Its well-defined structure and properties, coupled with established (though adaptable) synthetic routes, make it an accessible compound for researchers. Its role as a precursor to L-methionine places it at the heart of fundamental cellular processes, including protein synthesis, methylation, and antioxidant defense. Further research into its specific metabolic fate and potential therapeutic applications is warranted and holds promise for advancements in medicine and biotechnology.

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